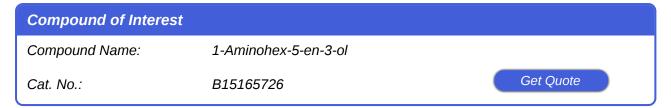


# Technical Guide: Properties of 1-Aminohex-5-en-3-ol and Related Compounds

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the physical and chemical properties of the requested compound, **1-Aminohex-5-en-3-ol**. Extensive searches for experimental and theoretical data on this specific molecule have yielded no direct results. This suggests that **1-Aminohex-5-en-3-ol** is not a widely studied or commercially available compound.

However, to provide a valuable resource for research and development, this guide presents a comprehensive overview of the known physical and chemical properties of several structurally related compounds. This information can serve as a foundational reference for predicting the characteristics and potential applications of **1-Aminohex-5-en-3-ol**.

## **Data Presentation: A Comparative Analysis**

The following tables summarize the available quantitative data for compounds structurally similar to **1-Aminohex-5-en-3-ol**.

### **Table 1: General and Physical Properties**



Property	1-Aminohex-5- yn-3-ol	1- Aminohexan- 3-ol	1-Aminohex-3- en-1-ol	Hex-5-en-3-ol
CAS Number	1567021-30-0[1]	15991-62-5[2]	Not Available	688-99-3
Chemical Formula	C <sub>6</sub> H <sub>11</sub> NO[ <u>1</u> ]	C <sub>6</sub> H <sub>15</sub> NO[2]	C6H13NO[3]	C <sub>6</sub> H <sub>12</sub> O[4]
Molecular Weight	113.16 g/mol [1]	117.19 g/mol [2]	115.17 g/mol [3]	100.16 g/mol [4]
Appearance	Liquid[1]	Liquid[2]	Not Available	Not Available
Storage Temperature	4 °C[1]	4 °C[2]	Not Available	Not Available

**Table 2: Computed Properties** 

Property	1-Aminohex-3-en-1-ol[3]	Hex-5-en-3-ol[4]
XLogP3-AA	0.5	1.6
Hydrogen Bond Donor Count	2	1
Hydrogen Bond Acceptor Count	2	1
Rotatable Bond Count	3	3
Exact Mass	115.099714038 Da	100.088815002 Da
Monoisotopic Mass	115.099714038 Da	100.088815002 Da
Topological Polar Surface Area	46.3 Ų	20.2 Ų
Heavy Atom Count	8	7

# **Experimental Protocols**

Detailed experimental protocols for the synthesis, purification, and analysis of **1-Aminohex-5-en-3-ol** are not available in the surveyed literature. Researchers interested in this molecule would likely need to develop novel synthetic routes. Methodologies for the synthesis of related



compounds, such as the reduction of corresponding ketones or the addition of organometallic reagents to protected amino aldehydes, could serve as a starting point for such an endeavor.

# **Mandatory Visualizations**

Due to the absence of information regarding signaling pathways or specific experimental workflows involving **1-Aminohex-5-en-3-ol**, no diagrams can be generated at this time. Should research in this area become available, this section will be updated accordingly.

### Conclusion

While direct information on **1-Aminohex-5-en-3-ol** is currently unavailable, this guide provides a summary of the properties of closely related compounds to aid in the design of future research. The provided data can be used for computational modeling and as a reference for the characterization of any newly synthesized **1-Aminohex-5-en-3-ol**. Further experimental investigation is required to determine the precise physical, chemical, and biological properties of this compound.

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